

4-methoxypiperidine hydrochloride molecular weight and formula

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: 4-methoxypiperidine
Hydrochloride

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Technical Guide: 4-Methoxypiperidine Hydrochloride

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides comprehensive information on the physicochemical properties and synthesis of **4-methoxypiperidine hydrochloride**, a key intermediate in the development of various pharmaceutical agents.

Core Physicochemical Data

4-Methoxypiperidine hydrochloride is a white to off-white solid chemical compound.^[1] It serves as a versatile building block in medicinal chemistry, particularly in the synthesis of analgesics and antidepressants.^[1] Its hydrochloride salt form enhances solubility and bioavailability, making it a valuable component in drug formulation.^[1]

The key quantitative data for **4-methoxypiperidine hydrochloride** are summarized in the table below for easy reference and comparison.

Property	Value	Source
Molecular Formula	C ₆ H ₁₃ NO·HCl	[1][2]
C ₆ H ₁₄ ClNO	[3][4]	
Molecular Weight	151.64 g/mol	[1]
151.63 g/mol	[2][3][5]	
CAS Number	4045-25-4	[1][2]
Appearance	Off-white to light yellow solid	[1]
Purity	≥ 98% (by NMR)	[1]
Storage Conditions	0-8 °C	[1]

Synthesis Protocol

A common method for the synthesis of **4-methoxypiperidine hydrochloride** involves the deprotection of a protected piperidine derivative. The following protocol is a representative example.

Step 1: Deprotection of 1-Boc-4-methoxypiperidine

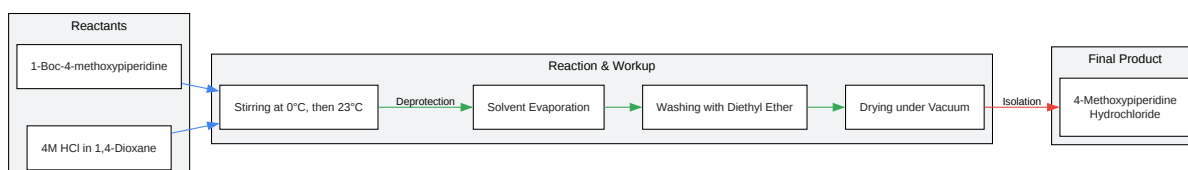
- To a stirred solution of 1-Boc-4-methoxypiperidine (1 equivalent) in 1,4-dioxane, add a 4M solution of hydrogen chloride (HCl) in 1,4-dioxane (excess) at 0°C.
- Maintain the reaction mixture at 0°C and continue stirring for 2 hours.
- After 2 hours, allow the reaction to warm to room temperature (23°C).
- Evaporate the organic solvent under reduced pressure.
- Wash the resulting residue with dry diethyl ether.
- Dry the solid product under vacuum to yield **4-methoxypiperidine hydrochloride**.

Analytical Characterization

The identity and purity of the synthesized **4-methoxypiperidine hydrochloride** can be confirmed using various analytical techniques, with Nuclear Magnetic Resonance (NMR) spectroscopy being a primary method.^[1]

Logical Workflow for Synthesis

The following diagram illustrates the key steps in the synthesis of **4-methoxypiperidine hydrochloride** from its Boc-protected precursor.



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